

Application Note: Analysis of 3,4,5-Trimethyloctane in Environmental Samples

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

Cat. No.: B15920774

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Introduction

3,4,5-Trimethyloctane (C₁₁H₂₄) is a branched aliphatic hydrocarbon that may be present in the environment due to contamination from petroleum products such as gasoline and diesel fuel.[1] As a component of total petroleum hydrocarbons (TPH), its monitoring in soil and water is crucial for environmental risk assessment. This application note outlines a robust and sensitive method for the determination of **3,4,5-trimethyloctane** in environmental samples using gas chromatography-mass spectrometry (GC/MS).

Chemical and Physical Properties

A clear understanding of the analyte's properties is fundamental for the development of an effective analytical method.

Property	Value	Reference
Molecular Formula	C11H24	[2][3][4]
Molecular Weight	156.31 g/mol	[5]
CAS Number	62016-44-8	[2][3][4]
Boiling Point	Not specified	
LogP	4.10480	[3]

Instrumentation and Consumables

- Gas Chromatograph: Agilent 8890 GC or equivalent
- Mass Spectrometer: Agilent 5977B MS or equivalent
- GC Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm
- Autosampler: Agilent 7693A
- Extraction Solvents: Hexane/Acetone (1:1), Methylene Chloride/Acetone (1:1) (Pesticide Grade)
- Syringes: 10 µL SGE
- Vials: 2 mL amber with screw caps
- Solid Phase Extraction (SPE) Cartridges: Silica gel for sample cleanup

Protocols

1. Sample Collection and Preparation

- Soil Samples: Collect approximately 10g of soil from the desired location. Samples should be stored in amber glass jars at 4°C until analysis.
- Water Samples: Collect 1L of water in an amber glass bottle. Preserve with HCl to a pH < 2 and store at 4°C.

2. Extraction Protocol for Soil Samples (Adapted from USEPA Method 3540)

- Weigh 10g of the soil sample into a beaker and mix with anhydrous sodium sulfate to remove moisture.
- Transfer the sample to a Soxhlet extraction thimble.
- Add 150 mL of 1:1 hexane/acetone to the round bottom flask.
- Extract for 16-24 hours at a rate of 4-6 cycles per hour.
- Concentrate the extract to 1 mL using a rotary evaporator.
- Proceed with the cleanup step.

3. Extraction Protocol for Water Samples (Liquid-Liquid Extraction)

- Transfer 500 mL of the water sample to a 1L separatory funnel.
- Spike with a surrogate standard.
- Add 60 mL of methylene chloride and shake vigorously for 2 minutes.
- Allow the layers to separate and collect the organic layer.
- Repeat the extraction two more times with fresh aliquots of methylene chloride.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to 1 mL.

4. Sample Cleanup (Adapted from USEPA Method 3630)

- Prepare a silica gel cleanup column.
- Condition the column with hexane.
- Load the 1 mL concentrated extract onto the column.

- Elute the analytes with a suitable solvent mixture (e.g., hexane:methylene chloride).
- Collect the eluate and concentrate to a final volume of 1 mL.

5. GC/MS Analysis

- Injection Volume: 1 μ L
- Inlet Temperature: 250°C
- Oven Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor for **3,4,5-Trimethyloctane**: (hypothetical) m/z 57, 71, 85

Data Presentation

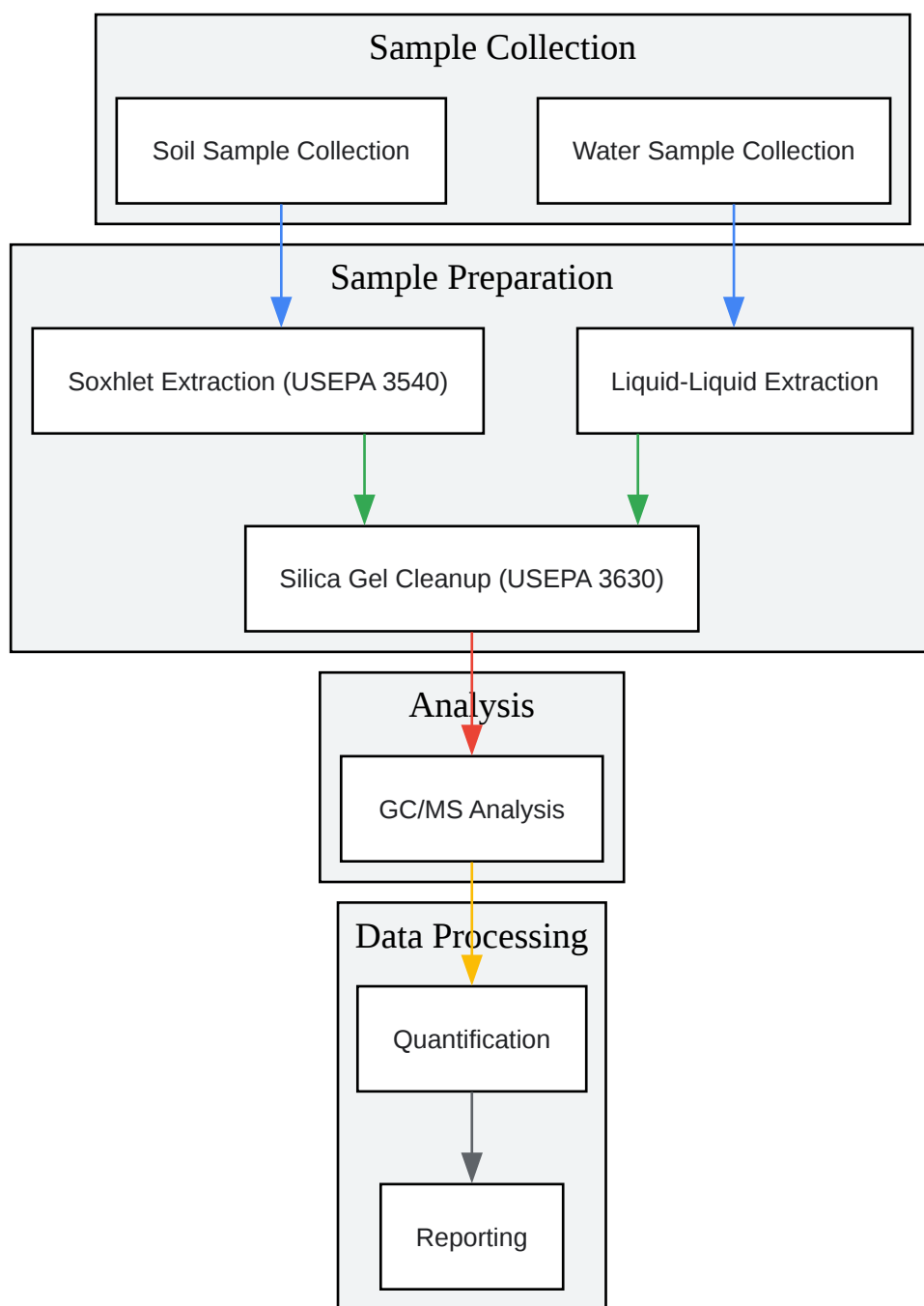
Table 1: Hypothetical Quantitative Results for **3,4,5-Trimethyloctane** in Environmental Samples

Sample ID	Matrix	Concentration (µg/kg or µg/L)	% Recovery
Soil-001	Soil	15.2	95.4
Soil-002	Soil	8.7	92.1
Water-001	Water	2.5	98.2
Water-002	Water	Not Detected	96.5

Table 2: Method Validation Parameters (Hypothetical)

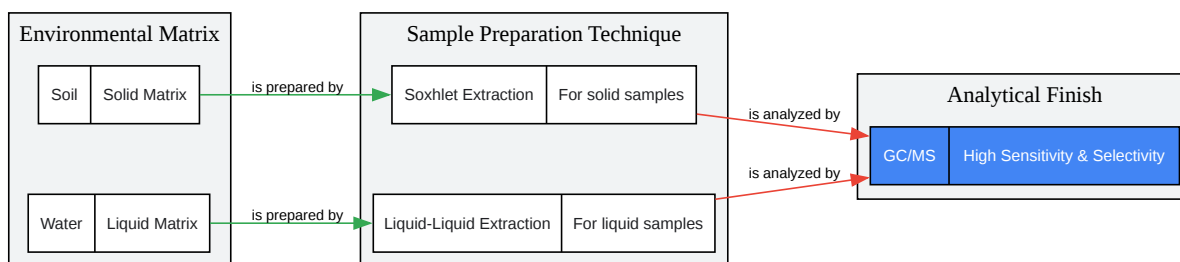
Parameter	Result
Limit of Detection (LOD)	0.5 µg/kg (Soil), 0.1 µg/L (Water)
Limit of Quantitation (LOQ)	1.5 µg/kg (Soil), 0.3 µg/L (Water)
Linearity (R²)	>0.995
Precision (%RSD)	<10%
Accuracy (% Recovery)	85-115%

Visualizations



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Caption: Experimental workflow for the analysis of **3,4,5-trimethyloctane**.



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Caption: Logical relationship between sample type, preparation, and analysis.

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References

- 1. nepc.gov.au [nepc.gov.au]
- 2. 3,4,5-trimethyloctane [webbook.nist.gov]
- 3. 3,4,5-trimethyloctane | CAS#:62016-44-8 | Chemsrce [chemsrc.com]
- 4. 3,4,5-trimethyloctane [webbook.nist.gov]
- 5. 3,4,5-Trimethyloctane | C₁₁H₂₄ | CID 12757233 - PubChem [pubchem.ncbi.nlm.nih.gov]
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